

Preparing Stock Solutions of DHFR-IN-3: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and a comprehensive protocol for the preparation of stock solutions of **DHFR-IN-3**, a potent inhibitor of dihydrofolate reductase (DHFR). Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of in vitro and in vivo experimental results. This guide outlines the essential chemical properties of **DHFR-IN-3**, provides a step-by-step protocol for solubilization, and recommends best practices for storage and handling to maintain compound integrity.

Introduction

Dihydrofolate reductase (DHFR) is a crucial enzyme in the folate metabolic pathway, catalyzing the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential cofactors for the synthesis of purines, thymidylate, and certain amino acids, which are vital for cell proliferation and growth.[1][2] Inhibition of DHFR disrupts DNA synthesis, making it a key target for therapeutic intervention in cancer and infectious diseases.[3][4]

DHFR-IN-3 is a small molecule inhibitor of DHFR with demonstrated activity against both rat liver and Pneumocystis carinii DHFR.[5] Proper preparation of **DHFR-IN-3** stock solutions is the first and a critical step in any experimental workflow to ensure accurate and reproducible results in downstream applications such as enzyme assays, cell-based assays, and preclinical studies.



Data Presentation

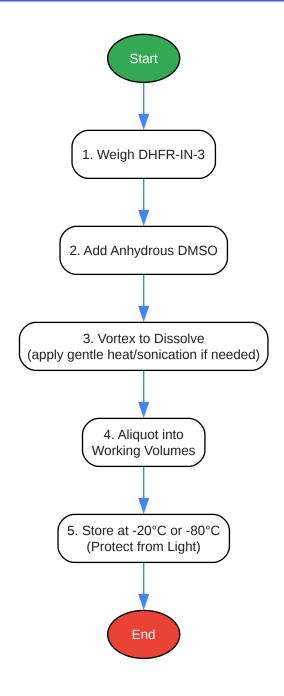
A summary of the key quantitative data for **DHFR-IN-3** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	239.29 g/mol	
Appearance	Crystalline solid	General knowledge
Purity	>98% (typically)	General knowledge
Solubility in DMSO	100 mg/mL (418.29 mM)	
IC50 (rat liver DHFR)	19 μΜ	-
IC50 (P. carinii DHFR)	12 μΜ	
Recommended Storage (Powder)	-20°C for up to 3 years	_
Recommended Storage (Stock Solution)	-20°C for 1 month or -80°C for 6 months (protect from light)	-

Signaling Pathway

The following diagram illustrates the central role of DHFR in the folate metabolism pathway and the mechanism of action of DHFR inhibitors like **DHFR-IN-3**. DHFR catalyzes the conversion of DHF to THF, a critical step for the synthesis of nucleotides (purines and thymidylate) required for DNA replication. By inhibiting DHFR, **DHFR-IN-3** blocks this conversion, leading to a depletion of THF and subsequent inhibition of DNA synthesis and cell proliferation.





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